

benzoyl isothiocyanate CAS number and identifiers

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Compound of Interest

Compound Name: *Benzoyl isothiocyanate*

Cat. No.: *B118865*

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Core Identifiers and Physicochemical Properties

Benzoyl isothiocyanate is a versatile reagent in organic synthesis. Its key identifiers and properties are summarized below.

Identifier Type	Value	Source
CAS Number	532-55-8	[1] [2] [3] [4] [5] [6]
Molecular Formula	C8H5NOS	[1] [3] [4] [6]
Molecular Weight	163.20 g/mol	[3] [4] [6]
IUPAC Name	benzoyl isothiocyanate	
Synonyms	Benzoylthiocarbimide, N- Benzoyl isothiocyanate	[1] [4] [6]
InChI Key	CPEKAXYCDKETEN- UHFFFAOYSA-N	[2] [4]
Canonical SMILES	C1=CC=C(C=C1)C(=O)N=C=S	[2]
Appearance	Clear yellow to orange-brown liquid	[5] [6] [7]
Boiling Point	128-131 °C at 15 mmHg	[1] [2] [6]
Density	1.214 g/mL at 25 °C	[1] [2] [6]
Refractive Index	n20/D 1.6354	[1] [2] [6]
Solubility	Soluble in chloroform, almost insoluble in water.	[6]
Storage Temperature	2-8°C	[6]

Synthesis and Experimental Protocols

Benzoyl isothiocyanate can be synthesized through various methods. Below are detailed protocols for its preparation.

Synthesis from Benzoyl Chloride and Thiocyanate Salts

This is a common method involving the reaction of benzoyl chloride with a thiocyanate salt.

Method A: Using Sodium Thiocyanate in an Aqueous System

- Reaction Principle: Benzoyl chloride reacts with sodium thiocyanate in water, facilitated by a combination catalyst (DP), to produce **benzoyl isothiocyanate**.
- Procedure:
 - Dissolve sodium thiocyanate in water in a four-neck flask.
 - Add the combination catalyst DP to the solution.
 - Slowly add benzoyl chloride under controlled temperature and reflux conditions.
 - After the reaction is complete, allow the mixture to settle.
 - Discard the aqueous phase to obtain the **benzoyl isothiocyanate** product.
 - Product identity can be confirmed using gas chromatography and infrared spectroscopy.[\[7\]](#)

Method B: Using Potassium Thiocyanate with a Phase Transfer Catalyst

- Reaction Principle: This method utilizes a phase transfer catalyst (PEG-400) to facilitate the reaction between benzoyl chloride and potassium thiocyanate in a dichloromethane and acetone solvent system.
- Procedure:
 - Dissolve benzoyl chloride (2 mmol) in a mixture of CH₂Cl₂ (15 mL) and acetone (15 mL).
 - Add KSCN (2 mmol) and a few drops of PEG-400 as a catalyst at room temperature.
 - Stir the reaction mixture for 2 hours.
 - Filter the mixture and evaporate the filtrate under reduced pressure to yield **benzoyl isothiocyanate**.[\[3\]](#)

Synthesis from Benzoic Acid

This protocol describes the synthesis of **benzoyl isothiocyanate** directly from benzoic acid.

- Procedure:

- In a flask, dissolve triphenylphosphine (1 mmol) in toluene (3 mL).
- Cool the solution and add trichloroisocyanuric acid (0.3 mmol) while stirring.
- Add benzoic acid (0.8 mmol) to the mixture and continue stirring for 15 minutes.
- Add potassium thiocyanate (2 mmol) and allow the reaction to warm to room temperature.
- Stir for approximately 40 minutes, monitoring the reaction by TLC.
- Upon completion, concentrate the reaction mixture and purify by column chromatography on silica gel using a hexane/ethyl acetate eluent to isolate the product.^[8]

Purification

- Method: Distill the crude **benzoyl isothiocyanate** over a small amount of P2O5. The distillate should crystallize in prisms. It is sensitive to moisture and hydrolyzes in water.^[6]

Applications in Research and Industry

Benzoyl isothiocyanate is a key intermediate with diverse applications:

- Pharmaceutical Synthesis: It is extensively used in the synthesis of pharmaceuticals, particularly as a precursor for thiourea derivatives and various heterocyclic compounds.^[9] ^[10] These structures are common in drugs targeting a wide array of diseases, including cancer and infectious diseases.^[9]
- Agrochemicals: It serves as an intermediate in the production of certain pesticides.^[7]^[10]
- Dye Industry: It is also utilized in the synthesis of various dyes.^[7]^[10]
- Materials Science: **Benzoyl isothiocyanate** has been explored as a comonomer in the design of donor-acceptor conjugated copolymers for applications in photocatalysis.^[6]^[10]
- Mining Industry: It acts as a novel flotation collector for sulfide minerals, with good collecting power and selectivity for copper, lead, nickel, and gold ores.^[7]

Biological Activity and Signaling Pathways

While **benzoyl isothiocyanate** itself is primarily a synthetic intermediate, its derivatives, particularly N-benzoyl-N'-phenylthioureas, have shown a range of biological activities. It is also important to distinguish its activity from the closely related but distinct compound, benzyl isothiocyanate (BITC), which is a subject of extensive biological research.

Biological Activity of **Benzoyl Isothiocyanate** Derivatives:

- **Antimicrobial and Antifungal Activity:** Derivatives of N-benzoyl-N'-phenylthiourea have been synthesized and shown to possess antimicrobial and antifungal properties.
- **Anticancer Activity:** Substituted N-benzoyl-N'-phenylthiourea compounds have demonstrated cytotoxic activity against various cancer cell lines, including breast cancer.[\[11\]](#)[\[12\]](#) Some derivatives have been investigated as potential inhibitors of the epidermal growth factor receptor (EGFR) signaling pathway.[\[12\]](#)

Note on Benzyl Isothiocyanate (BITC):

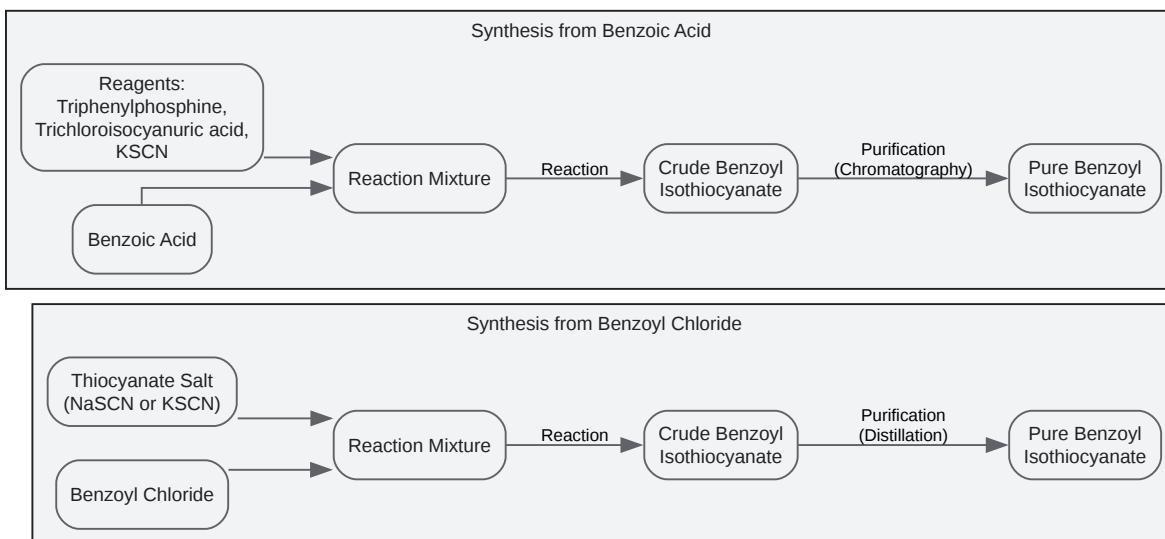
A significant body of research exists on the biological activities of benzyl isothiocyanate (BITC), a natural compound found in cruciferous vegetables.[\[8\]](#) It is crucial for researchers to not confuse this with **benzoyl isothiocyanate**. BITC has been shown to modulate several key signaling pathways involved in cancer and inflammation.

Signaling Pathways Modulated by Benzyl Isothiocyanate (BITC):

- **MAPK and PI3K/AKT Pathways:** In cervical cancer cells, BITC has been shown to trigger apoptosis and autophagy by generating reactive oxygen species (ROS) and modulating the MAPK and PI3K-AKT signaling pathways.[\[3\]](#) It activates the JNK and p38 MAPK pathways while inhibiting the ERK1/2 MAPK and PI3K-AKT pathways.[\[3\]](#)
- **Inflammasome and NF-κB Pathway:** BITC can attenuate inflammasome activation in response to bacterial lipopolysaccharide (LPS) by suppressing the ERK, JNK, and NF-κB signaling pathways.[\[2\]](#)
- **Nrf2/HO-1 Pathway:** In models of gastric injury, BITC has demonstrated protective effects by modulating inflammation, oxidative stress, and apoptosis via the Nrf2/HO-1 and NF-κB signaling pathways.[\[5\]](#)[\[13\]](#)

Visualizations

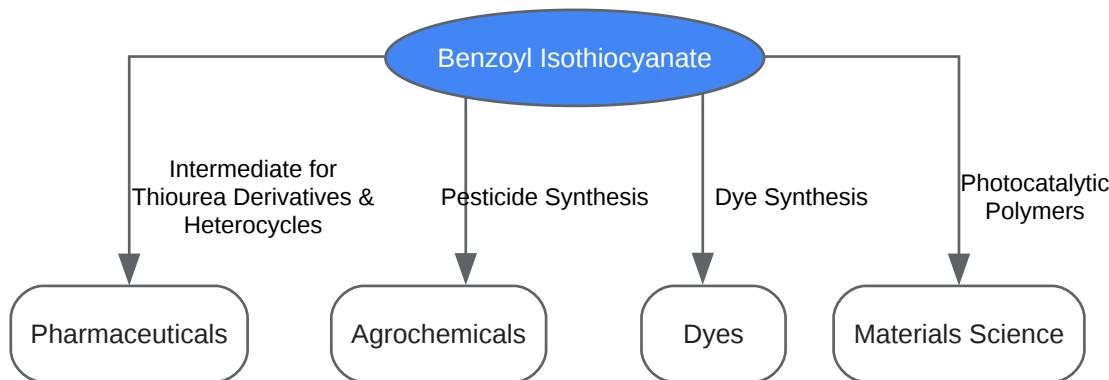
Synthesis Workflow



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Caption: General workflows for the synthesis of **benzoyl isothiocyanate**.

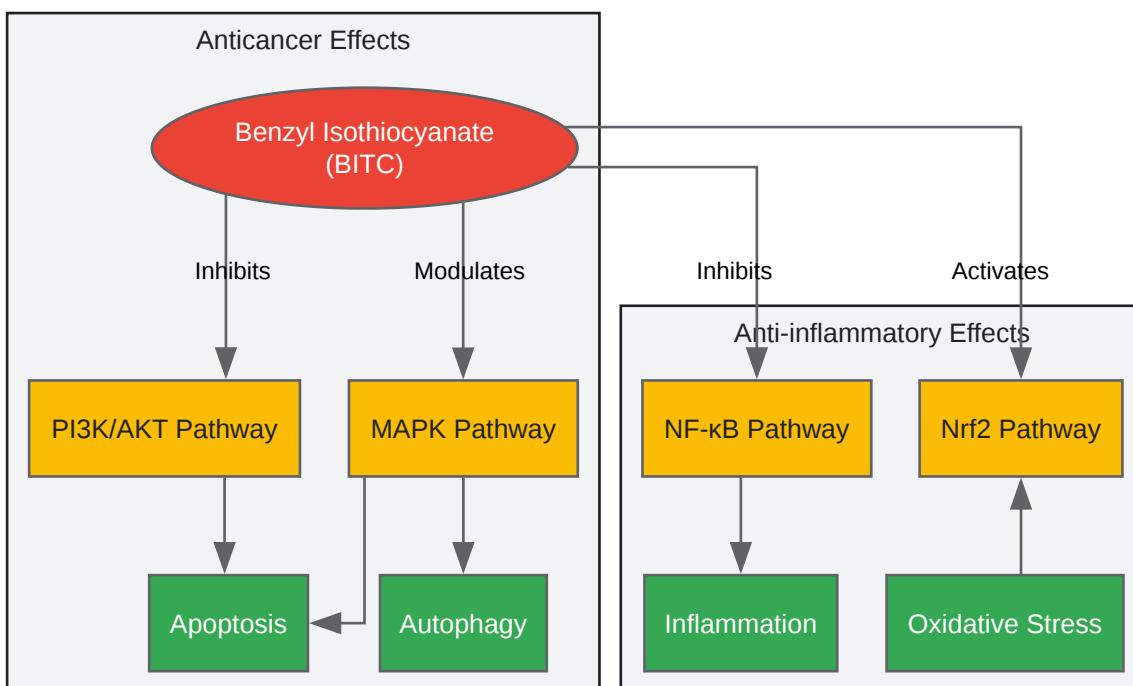
Applications Overview



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Caption: Key application areas of **benzoyl isothiocyanate**.

Signaling Pathways Modulated by Benzyl Isothiocyanate (BITC)



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Caption: Signaling pathways modulated by benzyl isothiocyanate (BITC).

Safety and Handling

Benzoyl isothiocyanate is a hazardous substance and should be handled with appropriate safety precautions.

- **Hazards:** It can cause irritation to the skin, eyes, and respiratory system.[10] It is also moisture-sensitive and lachrymatory.[6]
- **Handling:** Use in a well-ventilated area and wear appropriate personal protective equipment (PPE), including gloves and safety goggles.[10]

- Storage: Store in a cool, dry place in a tightly sealed container, away from heat sources and open flames.[\[7\]](#)[\[10\]](#)

This guide provides a foundational understanding of **benzoyl isothiocyanate** for research and development purposes. For detailed experimental procedures and safety information, always refer to the relevant safety data sheets (SDS) and peer-reviewed literature.

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